

Introduction: Understanding the Physicochemical Landscape of 2-Methyl-6-propylphenol

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Compound of Interest

Compound Name: 2-Methyl-6-propylphenol

CAS No.: 3520-52-3

Cat. No.: B1347318

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2-Methyl-6-propylphenol is an alkylated phenolic compound with a molecular structure that bestows upon it a unique combination of hydrophobic and hydrophilic characteristics. As a substituted phenol, it finds relevance in diverse research and industrial applications, including its use as a synthetic intermediate, a potential antioxidant, and a reference standard in environmental analysis. For researchers, scientists, and drug development professionals, a comprehensive understanding of its solubility and stability is not merely academic; it is a critical prerequisite for accurate experimental design, robust formulation development, and reliable analytical method validation.

This guide provides a deep dive into the core physicochemical properties of **2-Methyl-6-propylphenol**. Moving beyond a simple recitation of data, we will explore the causal relationships between its molecular architecture and its behavior in various solvent systems and under different environmental stressors. The protocols and insights herein are designed to be self-validating, empowering the user to empirically determine and confirm the compound's properties for their specific application.

Part 1: Solubility Profile

The solubility of a compound is dictated by the principle of "like dissolves like," which is governed by the balance of intermolecular forces—van der Waals forces, dipole-dipole interactions, and hydrogen bonding—between the solute and the solvent. **2-Methyl-6-propylphenol** ($C_{10}H_{14}O$) possesses a polar hydroxyl (-OH) group capable of acting as a hydrogen bond donor and acceptor, attached to a largely nonpolar aromatic ring with methyl and propyl substituents. This amphiphilic nature results in a nuanced solubility profile.

The bulky alkyl groups (methyl and propyl) contribute significant nonpolar character, sterically hindering the hydroxyl group and increasing the molecule's overall hydrophobicity.

Consequently, its solubility in water is expected to be low. Conversely, it is predicted to be readily soluble in nonpolar organic solvents and polar aprotic solvents that can accommodate its hydrocarbon structure.

Quantitative Solubility Data

While extensive peer-reviewed data for this specific molecule is limited, a combination of estimated values and empirical knowledge allows for the construction of a reliable solubility table. The following table summarizes the expected solubility of **2-Methyl-6-propylphenol** in common laboratory solvents. It is imperative for researchers to empirically verify these values using the protocol provided in this guide, as solubility can be affected by trace impurities and precise experimental conditions.

Solvent	Solvent Type	Expected Solubility	Rationale for Solubility Behavior
Water	Polar Protic	Low (Estimated at 247.5 mg/L @ 25°C ^[1])	The large nonpolar hydrocarbon portion of the molecule dominates, limiting interaction with the highly polar water molecules despite the presence of a hydroxyl group.
Methanol / Ethanol	Polar Protic	High	The alkyl chains of these alcohols have favorable van der Waals interactions with the nonpolar regions of the molecule, while their hydroxyl groups can hydrogen bond with the phenolic -OH group.
Acetone	Polar Aprotic	High	Acetone's carbonyl group can act as a hydrogen bond acceptor for the phenolic proton, and its overall polarity is suitable for solvating the molecule.
Dichloromethane (DCM)	Polar Aprotic	Very High	DCM is an excellent solvent for moderately polar to nonpolar organic compounds, effectively solvating

the entire molecular structure.

The dominant nonpolar character of 2-Methyl-6-propylphenol allows for strong van der Waals interactions with nonpolar alkane solvents.

Hexane / Heptane

Nonpolar

High

Toluene

Nonpolar (Aromatic)

Very High

Pi-stacking interactions between the aromatic rings of toluene and the phenol, along with van der Waals forces, lead to high solubility.

Dimethyl Sulfoxide (DMSO)

Polar Aprotic

Very High

DMSO is a powerful and versatile polar aprotic solvent capable of solvating a wide range of compounds, including those with both polar and nonpolar moieties.

Experimental Protocol 1: Solubility Determination via Shake-Flask Method

This protocol describes a standardized method for determining the equilibrium solubility of a compound in a given solvent. The causality behind this choice is its reliability and widespread acceptance for generating thermodynamically stable solubility data.

Objective: To determine the saturation solubility of **2-Methyl-6-propylphenol** in a selected solvent at a constant temperature.

Materials:

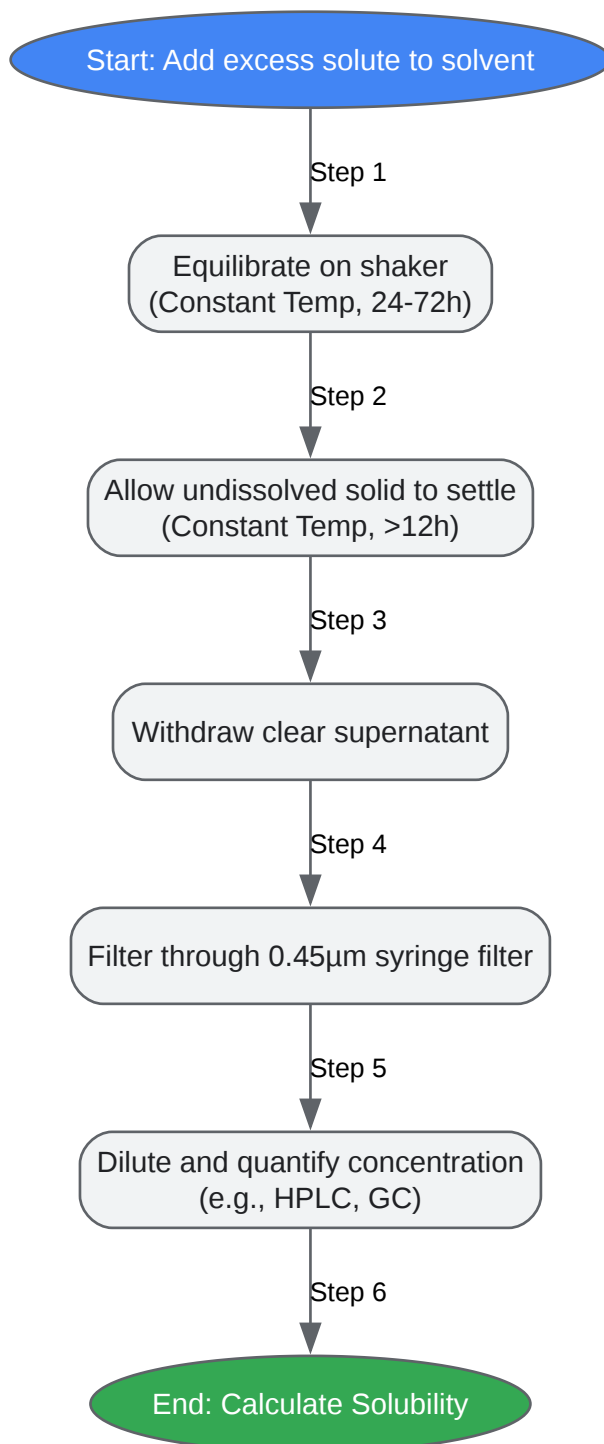
- **2-Methyl-6-propylphenol** (high purity)
- Solvent of interest (HPLC grade)
- Scintillation vials or glass test tubes with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Syringe filters (0.45 μm , PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- Calibrated analytical instrument for quantification (e.g., HPLC-UV, GC-FID)[2][3][4][5]

Procedure:

- **Preparation:** Add an excess amount of solid **2-Methyl-6-propylphenol** to a vial. The key is to ensure that undissolved solid remains at equilibrium, confirming saturation.
- **Solvent Addition:** Accurately pipette a known volume (e.g., 5.0 mL) of the chosen solvent into the vial.
- **Equilibration:** Tightly cap the vial and place it in an orbital shaker set to a constant temperature (e.g., 25°C). Agitate the mixture for a sufficient period to reach equilibrium. A 24-hour period is standard, but 48-72 hours may be necessary to ensure complete equilibration.
- **Phase Separation:** After equilibration, cease agitation and allow the vial to stand undisturbed at the same constant temperature for at least 12-24 hours to allow the excess solid to sediment completely.

- **Sample Withdrawal:** Carefully withdraw an aliquot of the clear supernatant using a syringe. Avoid disturbing the solid material at the bottom.
- **Filtration:** Immediately filter the aliquot through a 0.45 μm syringe filter into a clean vial. This step is critical to remove any undissolved micro-particulates.
- **Dilution and Analysis:** Accurately dilute the filtered saturate solution with the appropriate solvent to a concentration within the calibrated range of your analytical instrument.
- **Quantification:** Analyze the diluted sample using a pre-validated analytical method (e.g., HPLC-UV) to determine the concentration of **2-Methyl-6-propylphenol**.
- **Calculation:** Calculate the solubility using the determined concentration and the dilution factor. Express the result in units such as mg/mL or mol/L.

Workflow: Shake-Flask Solubility Determination

[Click to download full resolution via product page](#)*Shake-Flask Solubility Determination Workflow*

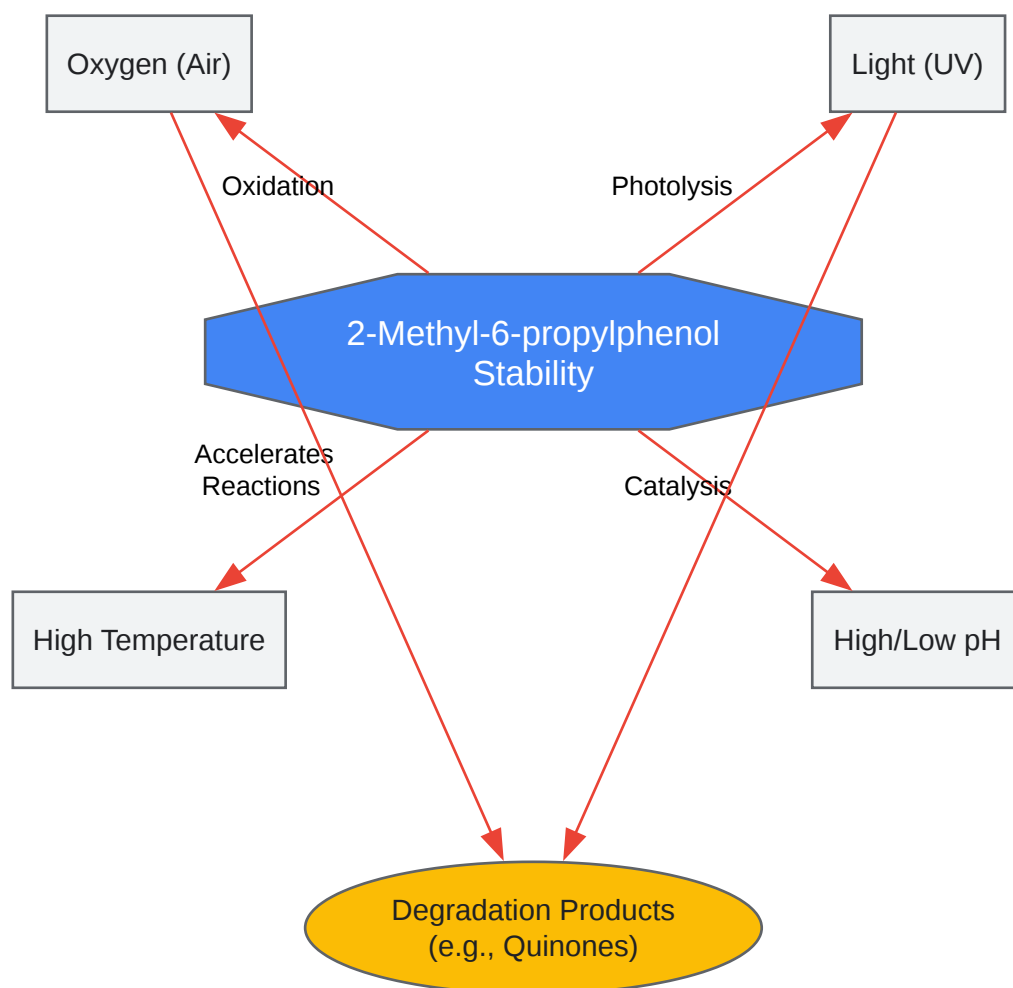
Part 2: Chemical Stability Profile

The stability of a pharmaceutical or chemical substance is its capacity to remain within established specifications to maintain its identity, strength, quality, and purity throughout its shelf life.^{[6][7]} For **2-Methyl-6-propylphenol**, the primary stability concerns are its susceptibility to oxidation and photodegradation, common degradation pathways for phenolic compounds.

Factors Influencing Stability

- **Oxidation:** The phenolic hydroxyl group is susceptible to oxidation, especially in the presence of oxygen (air), metal ions, or high pH, which can deprotonate the phenol to the more easily oxidized phenoxide ion. Oxidation can lead to the formation of colored quinone-type products, resulting in a color change of the material from colorless to yellow or brown.^[8]
- **Light (Photodegradation):** Phenolic compounds can absorb UV light, leading to photochemical reactions that can break chemical bonds and create free radicals, initiating degradation cascades.
- **Temperature:** Elevated temperatures accelerate the rate of all chemical degradation reactions, including oxidation.^[8]
- **pH:** In basic conditions (high pH), the formation of the phenoxide ion increases the rate of oxidation. In strongly acidic conditions, other degradation pathways may be initiated.

Because of these sensitivities, **2-Methyl-6-propylphenol** should be stored in a tightly sealed, amber glass container to protect it from air and light, under an inert atmosphere (e.g., argon or nitrogen), and in a cool, dark place.^[8]



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Key Factors Affecting the Stability of 2-Methyl-6-propylphenol

Experimental Protocol 2: Forced Degradation (Stress Testing)

Forced degradation studies are essential to identify likely degradation products, establish degradation pathways, and validate the stability-indicating power of analytical methods.[8] The protocol below is based on established pharmaceutical stability testing guidelines.[6][7][9][10][11]

Objective: To assess the stability of **2-Methyl-6-propylphenol** under various stress conditions (hydrolytic, oxidative, photolytic, and thermal).

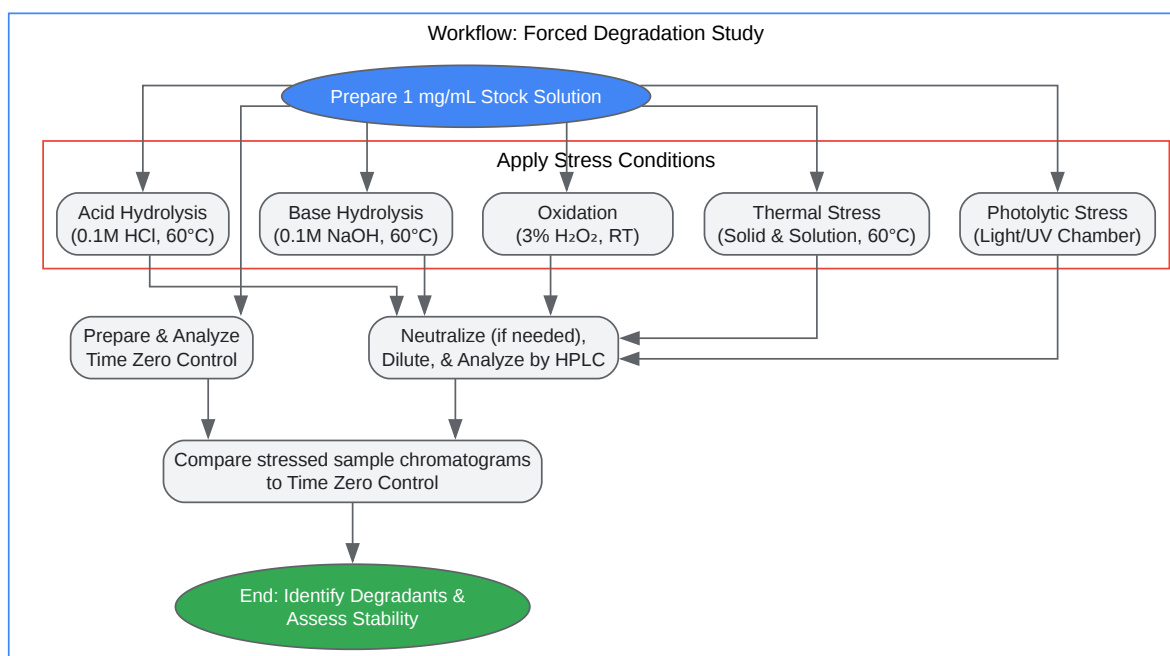
Materials:

- **2-Methyl-6-propylphenol**
- Methanol or Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Hydrochloric acid (HCl), 0.1 M
- Sodium hydroxide (NaOH), 0.1 M
- Hydrogen peroxide (H₂O₂), 3%
- HPLC system with a photodiode array (PDA) or UV detector
- pH meter
- Thermostatic oven
- Photostability chamber with controlled light/UV exposure

Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of **2-Methyl-6-propylphenol** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of approximately 1 mg/mL.
- **Control Sample:** Dilute the stock solution with a 50:50 mixture of solvent and water to a final concentration of 0.1 mg/mL. Analyze this "time zero" sample immediately.
- **Acid Hydrolysis:** Mix 1 mL of the stock solution with 1 mL of 0.1 M HCl. Keep the mixture at an elevated temperature (e.g., 60°C) for a defined period (e.g., 24 hours). After incubation, cool, neutralize with 0.1 M NaOH, and dilute to 0.1 mg/mL with 50:50 solvent/water. Analyze by HPLC.
- **Base Hydrolysis:** Mix 1 mL of the stock solution with 1 mL of 0.1 M NaOH. Keep at 60°C for 24 hours. Cool, neutralize with 0.1 M HCl, and dilute to 0.1 mg/mL. Analyze by HPLC.
- **Oxidative Degradation:** Mix 1 mL of the stock solution with 1 mL of 3% H₂O₂. Keep the mixture at room temperature for 24 hours. Dilute to 0.1 mg/mL and analyze by HPLC.

- **Thermal Degradation:** Place a solid sample of **2-Methyl-6-propylphenol** in a 60°C oven for 24 hours. Also, subject a solution (prepared as in the control) to the same conditions. Analyze both.
- **Photolytic Degradation:** Expose a solid sample and a solution sample to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter. Analyze the samples by HPLC.
- **Data Analysis:** For each condition, compare the chromatogram to the control. Calculate the percentage degradation of the parent peak. The use of a PDA detector is crucial for assessing peak purity and detecting the emergence of new peaks corresponding to degradation products.



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Forced Degradation Experimental Workflow

Conclusion

This technical guide provides a foundational understanding of the solubility and stability of **2-Methyl-6-propylphenol**, grounded in the principles of its chemical structure. The amphiphilic nature of the molecule dictates its moderate-to-high solubility in most organic solvents and low solubility in water. Its phenolic hydroxyl group makes it susceptible to oxidative and photolytic degradation, necessitating careful handling and storage conditions to ensure its integrity. The experimental protocols detailed herein provide a robust framework for researchers to empirically determine these critical parameters, ensuring the accuracy and reproducibility of their work. Adherence to these scientific principles and methodologies is paramount for any application involving this compound, from basic research to complex drug development pipelines.

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